

Application Notes and Protocols: Polyglycerin-6 in Cosmetic Formulations

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Compound of Interest

Compound Name: Polyglycerin-6

Cat. No.: B012677

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Introduction to Polyglycerin-6

Polyglycerin-6 is a versatile polyol derived from the polymerization of glycerin, a naturally occurring substance in vegetable oils.[1] It is a polymer composed of six glycerin units, valued in the cosmetics industry for its multifaceted properties.[2] As a humectant, it effectively draws and retains moisture in the skin, promoting a hydrated and plump appearance. Its larger molecular size compared to glycerin allows for slower skin penetration, resulting in longer-lasting moisturization. Beyond its hydrating capabilities, **Polyglycerin-6** and its derivatives function as emulsifiers, texture enhancers, and stabilizers in a wide range of cosmetic formulations. This document provides detailed application notes and experimental protocols for the utilization of **Polyglycerin-6** in cosmetic science.

Key Functions and Applications

Polyglycerin-6 is a valuable ingredient in a variety of cosmetic products due to its diverse functionalities:

- **Humectant & Moisturizer:** Attracts and binds water to the skin, enhancing hydration and preventing dryness.[2] It helps to maintain the skin's natural moisture balance.
- **Emulsifier:** Polyglyceryl-6 esters are effective at stabilizing oil-in-water (O/W) and water-in-oil (W/O) emulsions, preventing the separation of oil and water phases in creams and lotions.

- **Texture Enhancer:** Contributes to a smooth, silky, and pleasant sensory feel in cosmetic formulations. It can improve the spreadability of creams and lotions.[3]
- **Stabilizer:** Helps to maintain the physical stability of cosmetic formulations over time.

Polyglycerin-6 is commonly found in:

- Moisturizers, serums, and lotions
- Face masks and cleansers
- Hair conditioners and shampoos
- Sunscreens
- Makeup products

Quantitative Data Summary

The following tables summarize key performance data for **Polyglycerin-6** and its derivatives based on available studies. It is important to note that specific performance can vary depending on the full formulation.

Table 1: Skin Hydration Efficacy (Illustrative)

Active Ingredient	Concentration	Study Duration	Improvement in Skin Hydration	Measurement Method
Polyglyceryl Wax Ester Blend	5%	2 weeks	23% increase	Corneometry
Formulation with Glycerol	Not specified	5 days	Significant increase vs. untreated	Corneometry

Note: Data for a polyglyceryl wax ester blend is used as an illustrative example of the moisturizing potential of polyglycerol-based ingredients.[4] Studies show that formulations

containing glycerol derivatives can significantly improve skin hydration.[5]

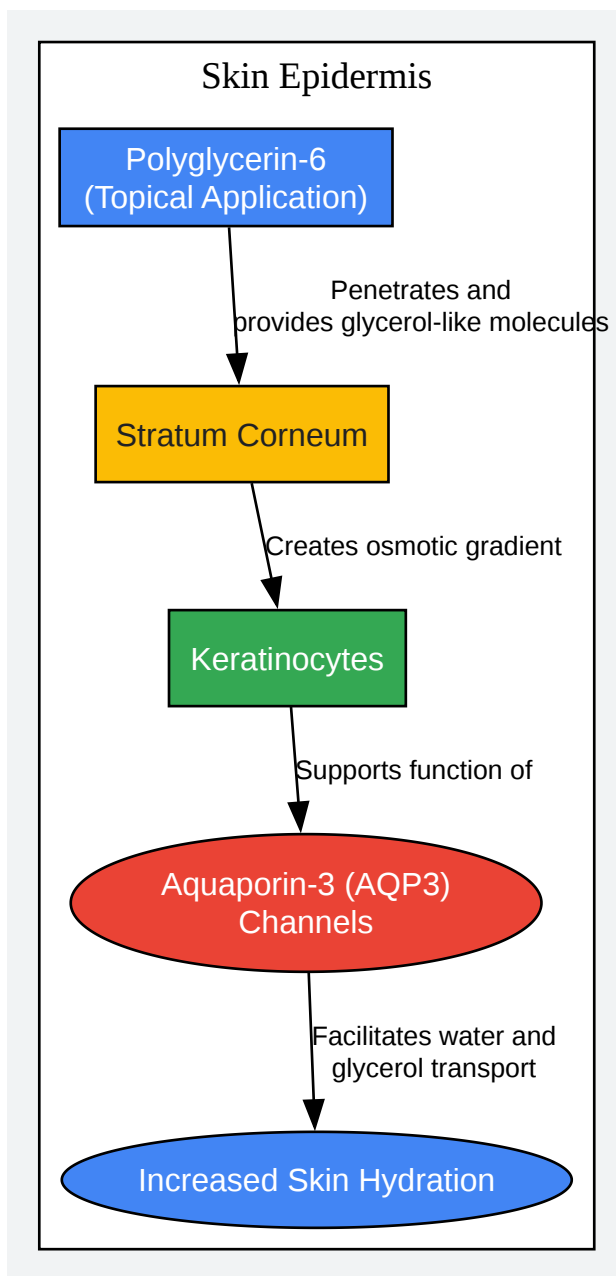
Table 2: Emulsion Stabilization Performance (Illustrative for Polyglyceryl Esters)

Polyglyceryl Ester Type	Concentration	Oil Phase	Resulting Particle Size	Stability Observation
Long-chain PGFEs	Not specified	Not specified	16.8 nm	Excellent stability, no coalescence
Polyglyceryl-10 Decanoate	Not specified	Medium-chain triglyceride	2.96 μm	Stable droplet structure after 3 days
Triglyceride Monolaurate (for comparison)	0.9%	Palm Olein	2.75 μm (control) -> 1.48-1.73 μm	Good stability

Note: These examples for various polyglyceryl fatty acid esters (PGFEs) demonstrate their efficacy in creating fine and stable emulsions.[6][7] The choice of ester and its concentration are critical for optimal performance.

Proposed Mechanism of Action: Skin Hydration

Polyglycerin-6, being a polymer of glycerin, is proposed to enhance skin hydration through a mechanism involving the modulation of Aquaporin-3 (AQP3) channels in keratinocytes. AQP3 is a channel protein that facilitates the transport of water and glycerol across the cell membrane. By increasing the availability of glycerol-like molecules at the skin's surface, **Polyglycerin-6** may indirectly influence the osmotic gradient and support the function of AQP3, leading to improved water retention in the stratum corneum.



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Caption: Proposed mechanism of **Polyglycerin-6** in enhancing skin hydration.

Experimental Protocols

Protocol for Evaluating Skin Hydration Efficacy

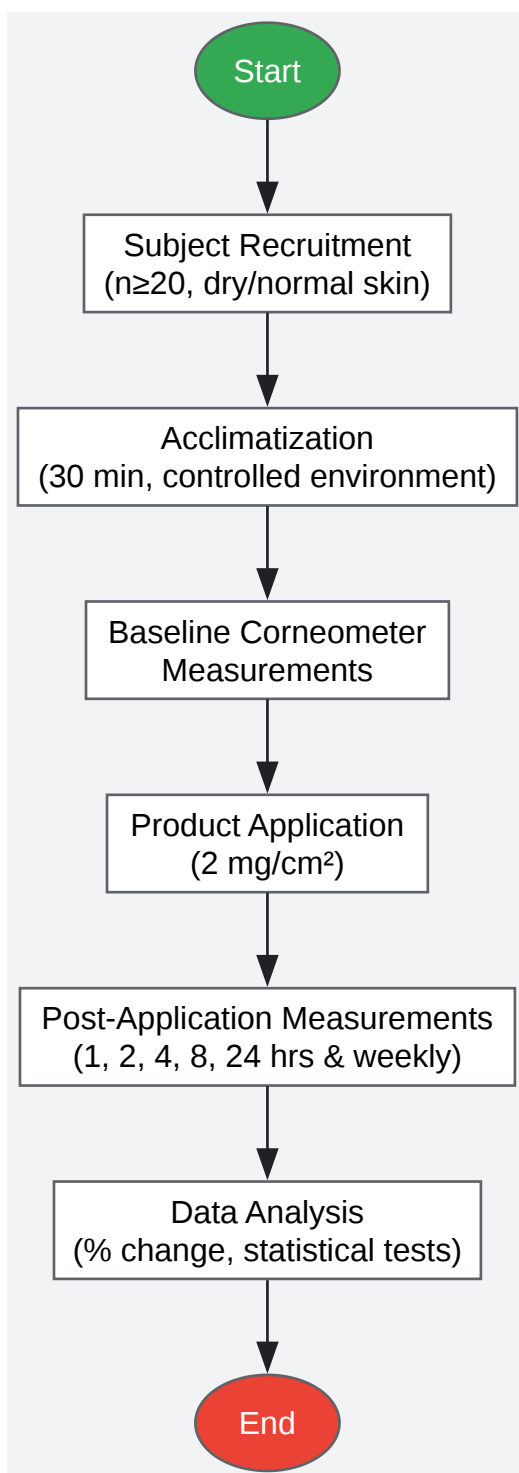
Objective: To quantify the short-term and long-term moisturizing effects of a cosmetic formulation containing **Polyglycerin-6**.

Apparatus: Corneometer® (e.g., CM 825, Courage + Khazaka).

Methodology:

- Subject Recruitment:
 - Recruit a panel of subjects with self-perceived dry to normal skin ($n \geq 20$).
 - Subjects should refrain from using any moisturizers on the test area (e.g., volar forearm) for at least 24 hours prior to the study.
- Acclimatization:
 - Allow subjects to acclimatize in a temperature and humidity-controlled room (e.g., 22°C, 50% RH) for at least 30 minutes before measurements.[\[1\]](#)
- Baseline Measurement:
 - Define two test areas on the volar forearm of each subject.
 - Take three baseline Corneometer® readings for each test area and calculate the average.
- Product Application:
 - Apply a standardized amount (e.g., 2 mg/cm²) of the test formulation containing **Polyglycerin-6** to one test area.
 - The second area will serve as an untreated control.
- Post-Application Measurements:
 - Take Corneometer® readings at predefined time points (e.g., 1, 2, 4, 8, and 24 hours) to assess short-term efficacy.
 - For long-term efficacy, subjects should apply the product twice daily for a period of 2-4 weeks, with measurements taken at baseline and at the end of each week.
- Data Analysis:

- Calculate the percentage change in skin hydration from baseline for both the treated and untreated sites at each time point.
- Perform statistical analysis (e.g., paired t-test) to determine the significance of the results.



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Caption: Experimental workflow for skin hydration evaluation.

Protocol for Assessing Emulsion Stability

Objective: To evaluate the physical stability of an oil-in-water (O/W) emulsion formulated with a Polyglyceryl-6 ester as the emulsifier.

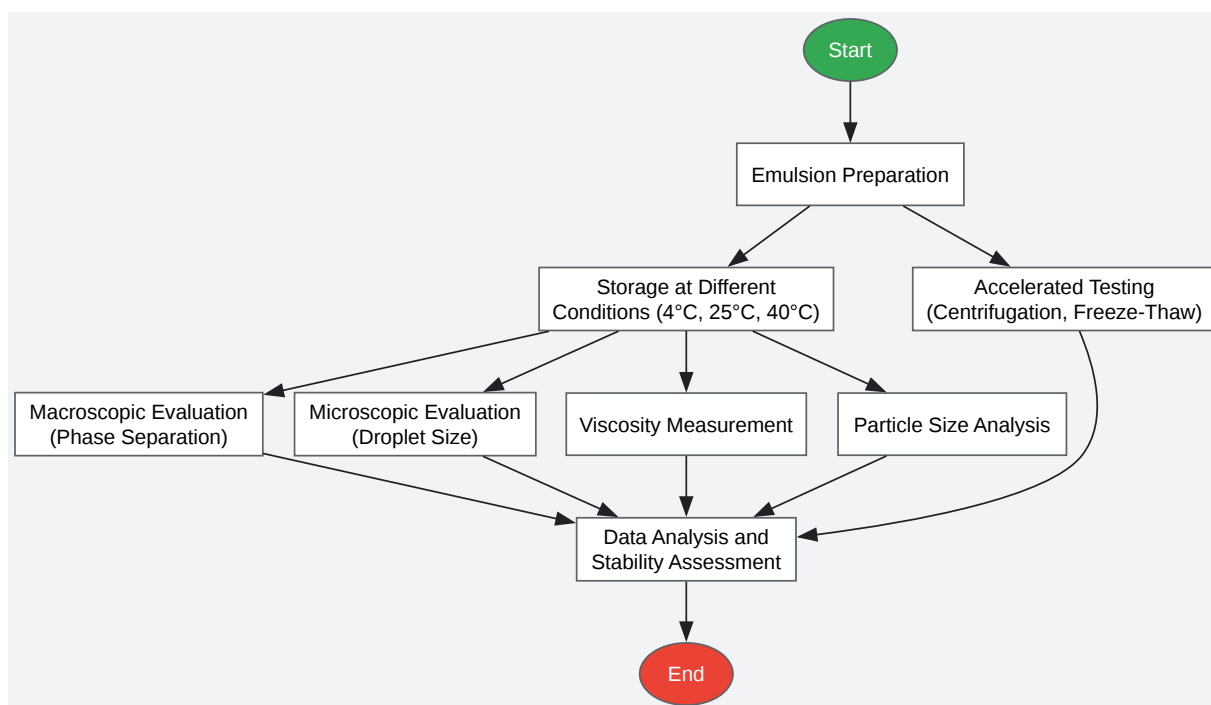
Apparatus:

- Viscometer (e.g., Brookfield DV-II+)
- Particle size analyzer (e.g., Malvern Mastersizer)
- Centrifuge
- Temperature-controlled ovens

Methodology:

- Sample Preparation:
 - Prepare the O/W emulsion according to the formulation protocol.
 - Divide the batch into several aliquots for different stability tests.
- Macroscopic Evaluation:
 - Visually inspect the samples for any signs of phase separation, creaming, or sedimentation at regular intervals (e.g., 24h, 1 week, 1 month, 3 months) under different storage conditions (e.g., room temperature, 4°C, 40°C).
- Microscopic Evaluation:
 - Use an optical microscope to observe the droplet size and distribution of the dispersed phase at the same intervals. Note any changes such as flocculation or coalescence.
- Viscosity Measurement:

- Measure the viscosity of the emulsion at controlled shear rates at each time point. A significant change in viscosity can indicate instability.[8]
- Particle Size Analysis:
 - Measure the mean droplet size and size distribution of the emulsion at each time point. An increase in the mean droplet size is an indicator of coalescence and instability.[9]
- Accelerated Stability Testing:
 - Centrifugation: Centrifuge the samples at a high speed (e.g., 3000 rpm for 30 minutes) and observe for any phase separation.
 - Freeze-Thaw Cycles: Subject the samples to alternating temperature cycles (e.g., -10°C for 24 hours followed by 25°C for 24 hours) for at least three cycles and evaluate for any physical changes.



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Caption: Workflow for evaluating cosmetic emulsion stability.

Protocol for Sensory Analysis

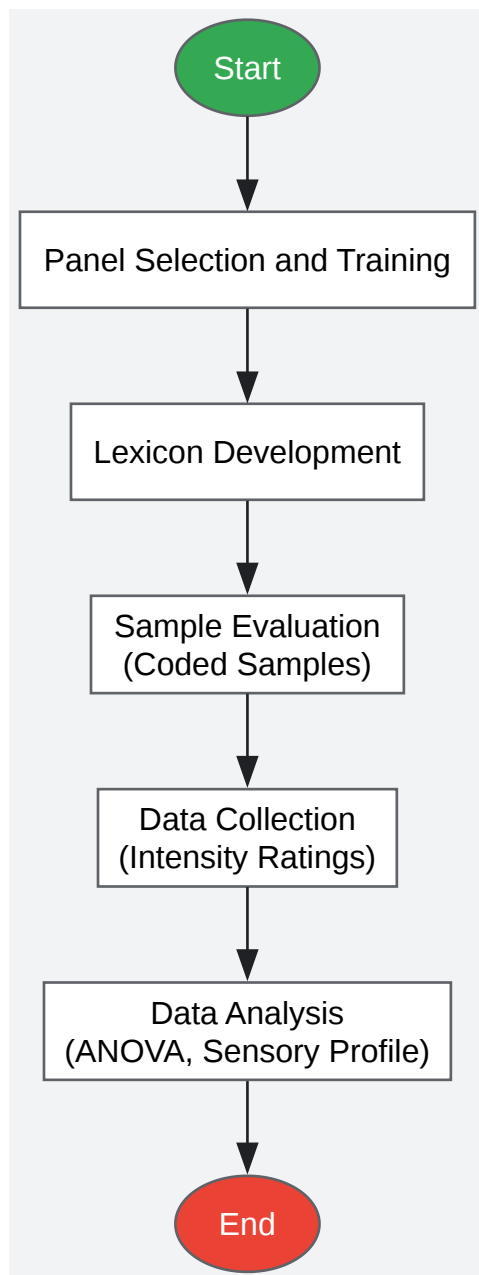
Objective: To characterize the sensory profile of a cream containing **Polyglycerin-6** using Quantitative Descriptive Analysis (QDA).

Methodology:

- Panel Selection and Training:
 - Select a panel of 10-15 trained sensory assessors.

- Train the panelists on the specific sensory attributes of cosmetic creams, including appearance, texture, and after-feel.[10]
- Attribute Development:
 - In a group session, have the panelists develop a lexicon of descriptive terms for the sensory properties of the test and reference creams.
- Sample Evaluation:
 - Provide panelists with coded samples of the test cream and one or more reference creams.
 - Panelists should evaluate the products in a controlled environment (standardized lighting, temperature, and humidity).
 - The evaluation should be structured in phases:
 - Appearance in Jar: Gloss, color, surface smoothness.
 - Pick-up: Firmness, stickiness.
 - Rub-out: Spreadability, absorbency, thickness.
 - After-feel (Immediate and after 2 minutes): Greasiness, stickiness, smoothness, hydration sensation.
- Data Collection:
 - Panelists will rate the intensity of each attribute on a structured scale (e.g., a 15-cm line scale anchored with "low" and "high").
- Data Analysis:
 - Analyze the data using statistical methods such as Analysis of Variance (ANOVA) to determine significant differences between the samples for each attribute.

- Generate a sensory profile (spider web plot) to visualize the sensory characteristics of the cream containing **Polyglycerin-6**.



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Caption: Workflow for sensory analysis of a cosmetic cream.

Safety and Regulatory Information

Polyglycerin-6 is generally considered safe for use in cosmetic products. The Cosmetic Ingredient Review (CIR) Expert Panel has assessed the safety of **Polyglycerin-6** and concluded that it is safe as used in cosmetics.[11] It is well-tolerated by most skin types, although a patch test is always recommended before using a new product, especially for individuals with sensitive skin. Regulatory bodies, such as the European Cosmetics Regulation, permit the use of **Polyglycerin-6** in cosmetic formulations.

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